

IR-806 Dye: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: IR-806

Cat. No.: B12066224

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This technical guide provides an in-depth overview of **IR-806**, a near-infrared (NIR) cyanine dye, for researchers, scientists, and drug development professionals. The document consolidates critical safety data, handling protocols, and detailed experimental methodologies to ensure safe and effective laboratory use.

Chemical and Physical Properties

IR-806 is a water-soluble, photo-stable cyanine dye with a strong absorption peak in the near-infrared spectrum, making it valuable for a range of biomedical and materials science applications.^[1] Key properties are summarized below.

Property	Value	Reference
Synonym	2-[2-[2-chloro-3-[2-[1,3-dihydro-3,3-dimethyl-1-(4-sulfobutyl)-2H-indol-2-ylidene]ethylidene]-1-cyclopenten-1-yl]-ethenyl]-3,3-dimethyl-1-(4-sulfobutyl)-3H-indolium hydroxide, inner salt sodium salt	[1]
CAS Number	757960-10-4	
Molecular Formula	C ₃₇ H ₄₄ ClN ₂ NaO ₆ S ₂	[1]
Molecular Weight	735.33 g/mol	[1]
Appearance	Green to dark green solid	[2]
Melting Point	214-218 °C	[1]
Maximum Absorption (λ _{max})	806 nm	[1]
Purity	≥ 90%	[1]

Safety Data and Handling

Proper handling of **IR-806** is crucial to ensure laboratory safety. This section outlines the necessary personal protective equipment (PPE), storage conditions, and first aid measures.

Hazard Identification and Personal Protective Equipment

IR-806 is classified as a combustible solid. While specific toxicological data is not readily available in the provided search results, standard laboratory precautions for handling chemical dyes should be strictly followed.

Precaution	Specification	Reference
Eye Protection	Eyeshields or safety glasses	
Hand Protection	Chemical-resistant gloves	
Respiratory Protection	Type N95 (US) dust mask	

Storage and Stability

Proper storage is essential to maintain the stability and efficacy of **IR-806** dye.

Condition	Temperature	Duration	Notes	Reference
Powder	-20°C	3 years	Store in a sealed container, protected from moisture.	[2]
4°C	2 years	[2]		
In Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.	[2]
-20°C	1 month	[2]		

First Aid Measures

In case of exposure, the following first aid measures should be taken.

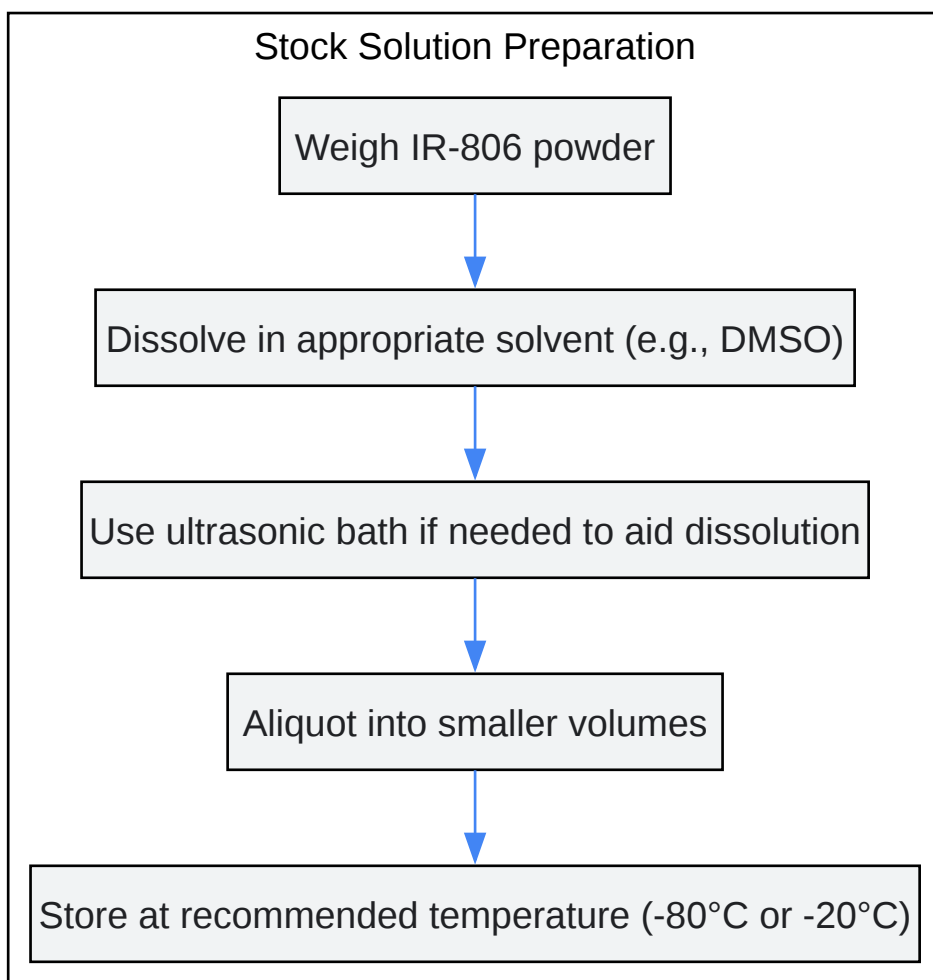
Exposure Route	First Aid Protocol
Eyes	Rinse immediately with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Skin	Wash off immediately with plenty of water and soap.
Inhalation	Move to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek medical attention.

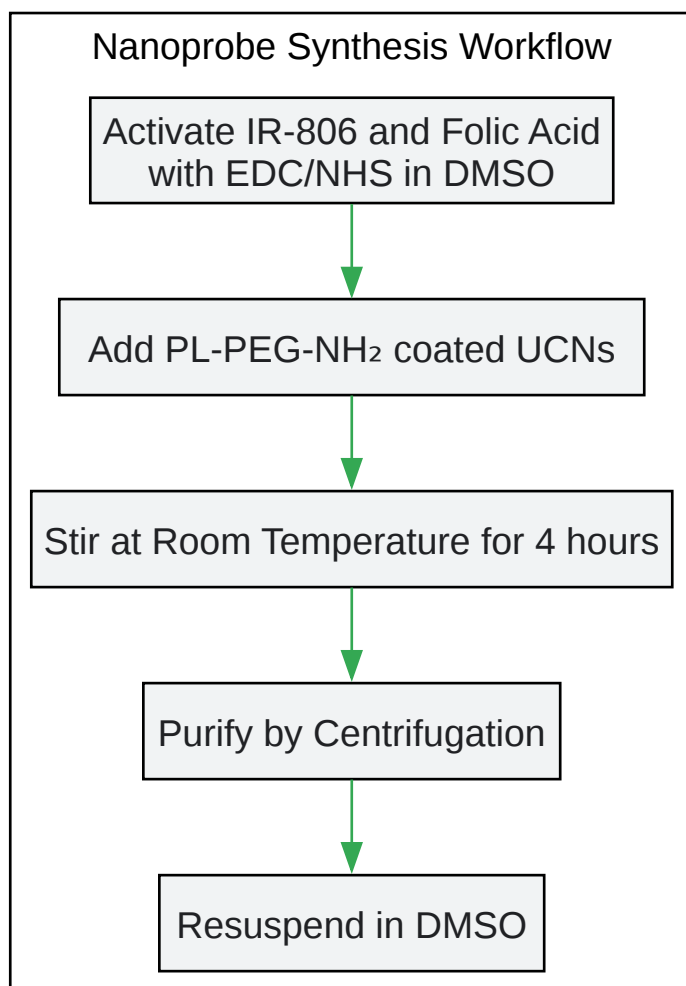
Experimental Protocols and Applications

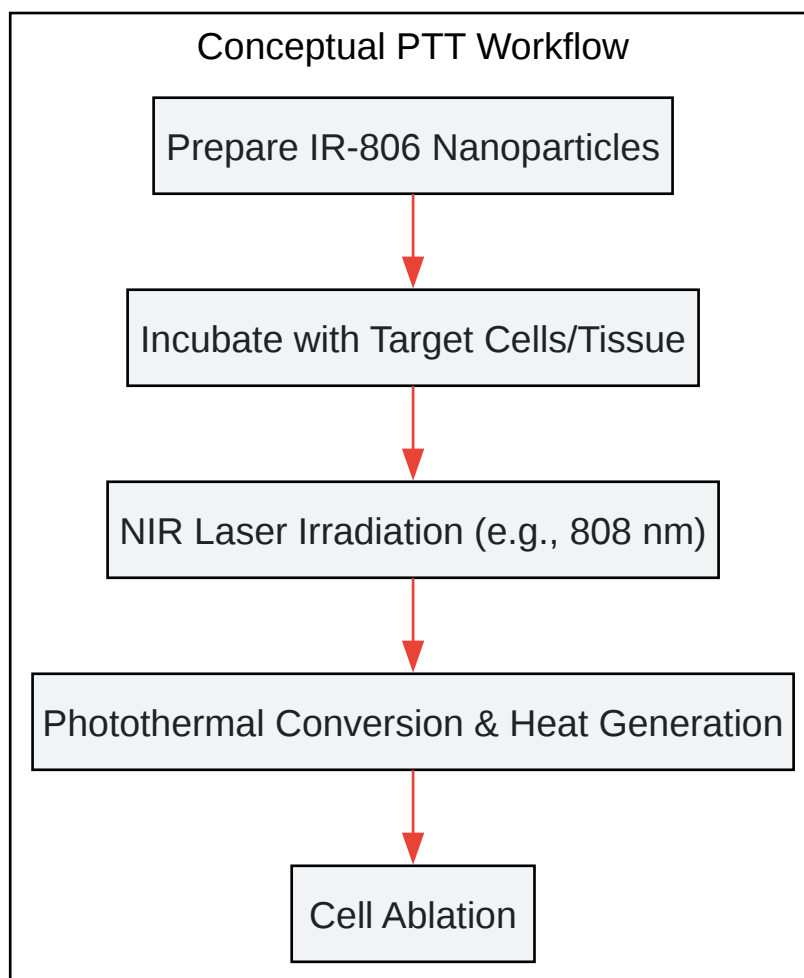
IR-806 is a versatile dye with applications in bio-imaging, photothermal therapy, and materials science. This section details common experimental methodologies.

Preparation of Stock Solutions

A fundamental step in many experimental workflows is the preparation of a stock solution. Due to its hygroscopic nature, it is recommended to use newly opened DMSO.







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References

- 1. IR-806 Dye content 90 % | Sigma-Aldrich [sigmaaldrich.com]
- 2. medchemexpress.com [medchemexpress.com]
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